

# A Technical Guide to the Natural Abundance and Stability of the 200Hg Isotope

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This technical guide provides a comprehensive overview of the natural abundance and stability of the mercury-200 (200Hg) isotope. It includes detailed quantitative data, outlines the experimental protocols for its characterization, and presents visual representations of key concepts and workflows. This document is intended to serve as a core resource for professionals in research, science, and drug development who require precise information on this stable mercury isotope.

## Quantitative Data on 200Hg

The natural abundance and physical properties of 200Hg are well-characterized. This isotope is one of seven stable, naturally occurring isotopes of mercury.<sup>[1][2][3]</sup> The following tables summarize the key quantitative data for 200Hg and its fellow stable mercury isotopes for comparative analysis.

Table 1: Isotopic Abundance and Properties of Stable Mercury Isotopes

Isotope	Natural Abundance (%)	Atomic Mass (Da)	Nuclear Spin (I)
196Hg	0.15 (1)	195.965807 (5)	0
198Hg	9.97 (20)	197.966743 (4)	0
199Hg	16.87 (22)	198.968254 (4)	1/2
200Hg	23.10 (19)	199.968300 (4)	0
201Hg	13.18 (9)	200.970277 (4)	3/2
202Hg	29.86 (26)	201.970617 (4)	0
204Hg	6.87 (15)	203.973467 (5)	0

Data sourced from Webelements and other cited materials.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Nuclear and Physical Properties of 200Hg

Property	Value
Atomic Number (Z)	80
Neutron Number (N)	120
Mass Number (A)	200
Stability	Stable
Half-life	Not Applicable (Stable)
Mass Excess	-29,510 ± 0.53 keV
Binding Energy	7,905 ± 0.0027 keV
Quadrupole Moment	0

Data compiled from various isotopic data sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Stability of the 200Hg Isotope

The 200Hg isotope is a stable nuclide, meaning it does not undergo radioactive decay.[1][7][8][10] Its stability is attributed to its nuclear configuration of 80 protons and 120 neutrons. Unlike radioactive isotopes, stable isotopes do not have a half-life.[2][6][9] The longest-lived radioisotope of mercury is 194Hg, with a half-life of 444 years.[1][10] The stability of 200Hg makes it a useful reference isotope in mass spectrometry and for applications in nuclear physics research.[2][6][9]

## Experimental Protocols for Isotope Analysis

The determination of the natural abundance of mercury isotopes, including 200Hg, is primarily accomplished through various mass spectrometry techniques. These methods allow for the high-precision measurement of isotope ratios.

### Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS is a state-of-the-art technique for high-precision isotope ratio analysis.

Methodology:

- **Sample Preparation:** Environmental or biological samples are first digested, often using strong acids like nitric acid, to bring the mercury into an aqueous solution.[11] For samples with high organic content, a closed-vessel microwave digestion system may be employed.[12]
- **Analyte Introduction:** The mercury in the sample solution is reduced to its volatile elemental form (Hg0) using a reducing agent, typically stannous chloride (SnCl2).[11] This gaseous mercury is then introduced into the plasma of the ICP-MS. A dry cold vapor generation (dry-CVG) system can be used to remove water vapor, which enhances signal intensity and stability.[13]
- **Ionization and Mass Analysis:** In the argon plasma, mercury atoms are ionized. The resulting ions are then guided into a magnetic sector mass analyzer where they are separated based on their mass-to-charge ratio.
- **Detection:** Multiple detectors simultaneously measure the ion beams of the different mercury isotopes, allowing for precise determination of their ratios.

- **Mass Bias Correction:** To correct for instrumental mass bias, a thallium standard (NIST 997) is often introduced simultaneously with the sample.[\[14\]](#)

## Isotope Dilution Mass Spectrometry (IDMS)

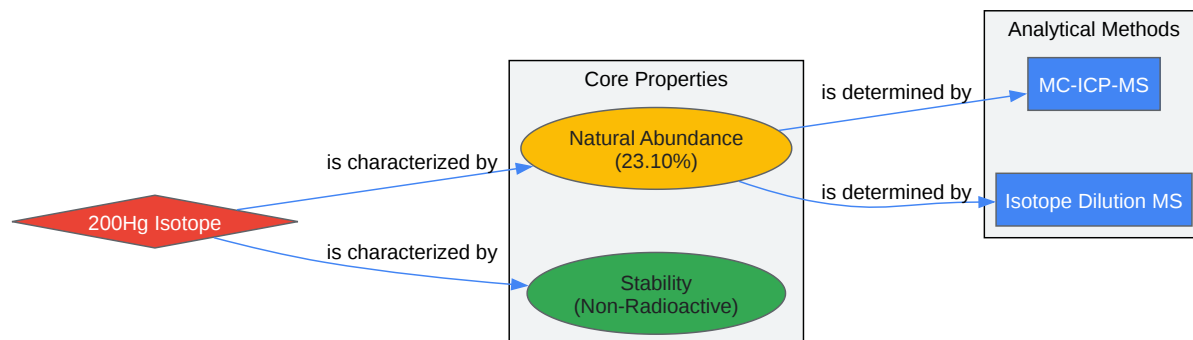
Isotope dilution is a highly accurate quantification method that can be coupled with various mass spectrometry techniques, such as ICP-MS or Gas Chromatography-Mass Spectrometry (GC-MS).

Methodology:

- **Spiking:** A known amount of an enriched isotopic standard (a "spike"), such as  $^{201}\text{Hg}$ , is added to the sample.[\[15\]](#)
- **Equilibration:** The spike is allowed to equilibrate with the naturally occurring mercury in the sample.
- **Sample Preparation and Analysis:** The sample is processed and analyzed using a mass spectrometer (e.g., ICP-MS or GC-MS).
- **Ratio Measurement and Calculation:** The altered isotopic ratio (e.g.,  $^{201}\text{Hg}/^{202}\text{Hg}$ ) is measured.[\[15\]](#) By knowing the amount and isotopic composition of the added spike, the initial concentration of mercury in the sample can be calculated with high accuracy.

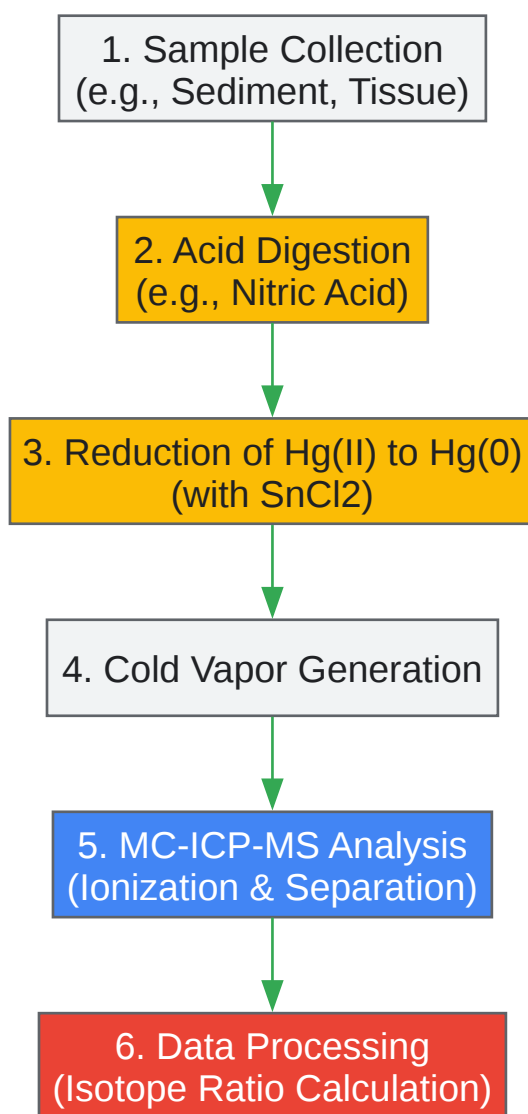
## Visualizations

The following diagrams, generated using the DOT language, illustrate key relationships and workflows related to the study of  $^{200}\text{Hg}$ .



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Caption: Logical relationship between  $^{200}\text{Hg}$  properties and analytical methods.



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Caption: Workflow for mercury isotope analysis using MC-ICP-MS.

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